

Essential Safety and Logistical Information for Handling 3-Butenyl Acetate

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Compound of Interest

Compound Name: 3-Butenyl acetate

Cat. No.: B074799

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemicals are paramount. This document provides essential, immediate safety and logistical information for **3-Butenyl acetate** (CAS No. 1576-84-7), including operational and disposal plans.

Quantitative Data Summary

The following table summarizes the key quantitative data for **3-Butenyl acetate** for easy reference and comparison.

Property	Value
Molecular Formula	C6H10O2
Molecular Weight	114.14 g/mol
Boiling Point	128 °C
Flash Point	35 °C
Specific Gravity (20/20)	0.91
Physical State	Liquid
Appearance	Colorless to Almost colorless clear liquid
Purity (GC)	min. 98.0 %

Operational Plan: Safe Handling of 3-Butenyl Acetate

This operational plan provides a step-by-step guide for the safe handling of **3-Butenyl acetate** in a laboratory setting.

1. Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[2\]](#)
- Ensure an eyewash station and safety shower are readily accessible.[\[3\]](#)

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield (EN 166).[\[2\]](#)
- Hand Protection: Wear chemical-resistant gloves (e.g., Nitrile rubber, Neoprene).[\[4\]](#) Always inspect gloves before use.
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or potential for splashing, consider an apron or coveralls.[\[4\]](#)
- Respiratory Protection: If working outside a fume hood or if vapor concentrations are high, use a NIOSH/MSHA approved respirator with an organic vapor cartridge.[\[2\]](#)[\[3\]](#)

3. Handling Procedures:

- Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#) No smoking.
- Ground and bond containers when transferring material to prevent static discharge.[\[2\]](#)
- Use only non-sparking tools.[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[5\]](#)
- Avoid breathing vapors or mist.[\[1\]](#)

- Keep the container tightly closed when not in use.[2]
- Store in a cool, dry, and well-ventilated place.[2]

4. Spill Cleanup:

- Evacuate the area and eliminate all ignition sources.[4]
- Wear appropriate PPE as described above.
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[2][4]
- For large spills, dike the area to prevent spreading. Use a vapor-suppressing foam to reduce vapors.[6]
- Do not let the product enter drains or waterways.[5]

Disposal Plan

All waste materials containing **3-Butenyl acetate** must be handled as hazardous waste.

1. Waste Collection:

- Collect all **3-Butenyl acetate** waste, including contaminated absorbent materials and disposable PPE, in a designated, properly labeled, and sealed hazardous waste container.
- Do not mix with other incompatible waste streams.

2. Disposal Method:

- Dispose of contents and container to an approved waste disposal plant.[1][2]
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

First Aid Measures

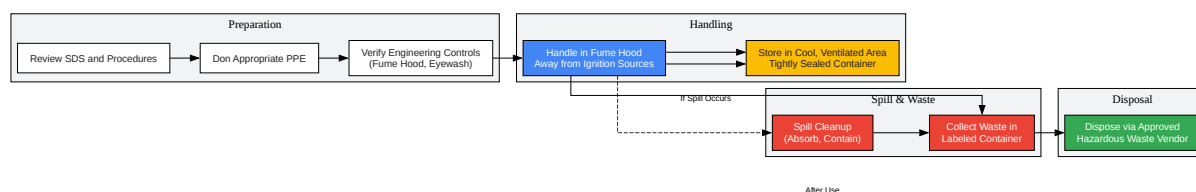
If inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1]

If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[2]

If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[2][5]

If swallowed: Rinse mouth. Do NOT induce vomiting. Call a physician immediately.[5]

Workflow for Safe Handling of 3-Butenyl Acetate



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Caption: Workflow for the safe handling of **3-Butenyl acetate**.

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